

An In-depth Technical Guide on N,N'-bis(3-acetylphenyl)nonanediamide

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Compound of Interest

Compound Name: *N,N'-bis(3-acetylphenyl)nonanediamide*

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IUPAC Nomenclature: **N,N'-bis(3-acetylphenyl)nonanediamide**

CAS Number: 316144-76-0[1]

Chemical Formula: C₂₇H₃₄N₂O₄

Molecular Weight: 466.57 g/mol

Introduction

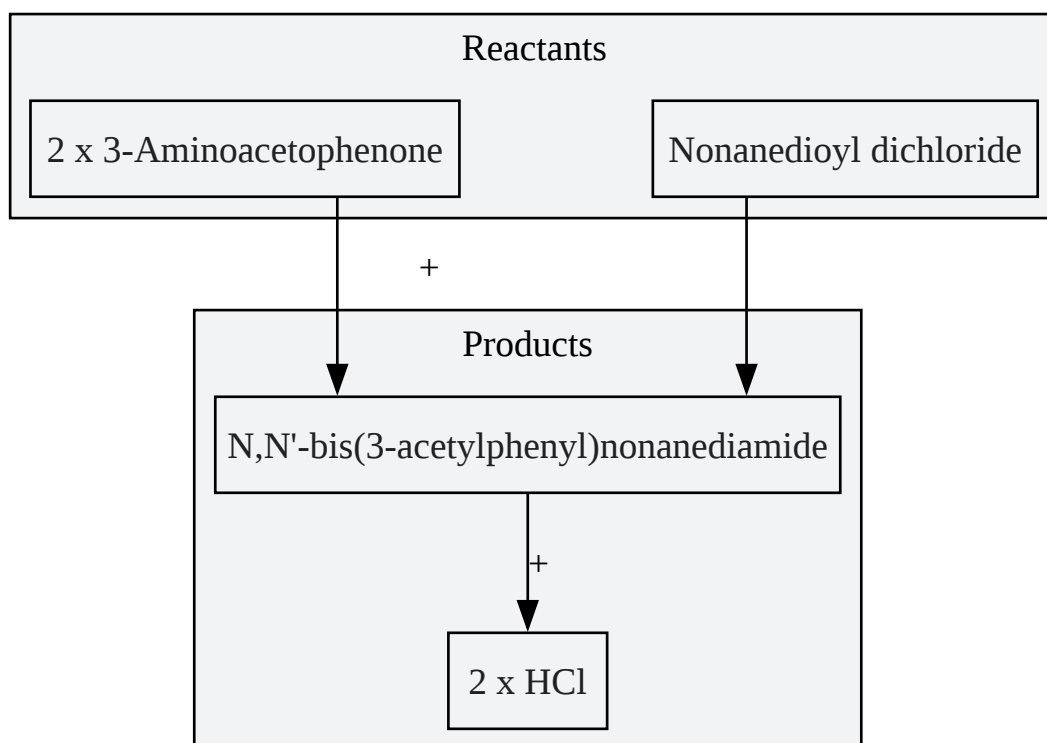
N,N'-bis(3-acetylphenyl)nonanediamide is a chemical compound belonging to the class of aromatic diamides. Its structure features a central nonanediamide core linking two 3-acetylphenyl groups. While specific research on this particular molecule is not extensively available in publicly accessible scientific literature, this guide provides a comprehensive overview of its chemical nature, a hypothetical synthesis protocol based on established organic chemistry principles, and general considerations for its characterization and potential biological evaluation. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Hypothetical Synthesis

The synthesis of **N,N'-bis(3-acetylphenyl)nonanediamide** can be conceptually approached through the acylation of an amine with a diacyl chloride. A plausible synthetic route involves the

reaction of 3-aminoacetophenone with nonanedioyl dichloride.

Reaction Scheme:



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Figure 1: Hypothetical reaction scheme for the synthesis of **N,N'-bis(3-acetylphenyl)nonanediamide**.

Experimental Protocol

Materials:

- 3-Aminoacetophenone[2][3]
- Nonanedioyl dichloride (Azelaoyl chloride)
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA) or other suitable base

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and equipment (round-bottom flask, dropping funnel, magnetic stirrer, etc.)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere, dissolve 3-aminoacetophenone (2.0 equivalents) and triethylamine (2.2 equivalents) in anhydrous dichloromethane.
- **Addition of Acyl Chloride:** Cool the solution to 0 °C using an ice bath. Slowly add a solution of nonanedioyl dichloride (1.0 equivalent) in anhydrous dichloromethane to the flask via a dropping funnel with continuous stirring.
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography on silica

gel.

Characterization

The structure and purity of the synthesized **N,N'-bis(3-acetylphenyl)nonanediamide** would be confirmed using standard analytical techniques.

Analytical Technique	Expected Observations
¹ H NMR	Peaks corresponding to aromatic protons of the 3-acetylphenyl groups, amide N-H protons, and aliphatic protons of the nonanediamide backbone.
¹³ C NMR	Resonances for the carbonyl carbons of the acetyl and amide groups, aromatic carbons, and aliphatic carbons of the diamide chain.
FT-IR Spectroscopy	Characteristic absorption bands for N-H stretching (around 3300 cm ⁻¹), C=O stretching of the ketone (around 1680 cm ⁻¹), and C=O stretching of the amide (around 1650 cm ⁻¹).
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight of the compound.
Melting Point	A sharp melting point range, indicating the purity of the compound.

Potential Biological and Pharmacological Relevance

While no specific biological activities for **N,N'-bis(3-acetylphenyl)nonanediamide** are reported in the literature, the general class of aromatic amides and polyamides are of interest in medicinal chemistry and materials science. Compounds with similar structural motifs have been investigated for a variety of biological activities. For instance, derivatives of acetamide have been explored for their potential antibacterial properties.

Further research would be required to determine if **N,N'-bis(3-acetylphenyl)nonanediamide** exhibits any significant biological effects. This would typically involve a workflow of in vitro and

in vivo screening.



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